

Difference between Cholic Acid and 7-Sulfocholic Acid Disodium Salt

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Compound of Interest

Compound Name: 7-Sulfocholic Acid Disodium Salt

CAS No.: 58822-35-8

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Technical Guide: Cholic Acid vs. 7-Sulfocholic Acid Disodium Salt

Comparative Analysis of Physicochemical Properties, Metabolic Pathways, and Analytical Applications

Executive Summary

This guide delineates the critical technical distinctions between Cholic Acid (CA), a primary bile acid, and its specific metabolite derivative, **7-Sulfocholic Acid Disodium Salt (7-SCA-2Na)**.^[1]

While Cholic Acid functions primarily as a digestive surfactant and lipid transporter within the enterohepatic circulation, 7-Sulfocholic Acid represents a metabolic "escape valve." The sulfation at the C-7 position drastically alters the molecule's hydrophobicity, shifting its physiological role from lipid absorption to urinary excretion and specific receptor signaling (TGR5). For the researcher, the Disodium Salt form of 7-SCA is the essential, water-soluble reagent used to validate these detoxification pathways and investigate novel metabolic therapeutic targets.

Part 1: Structural & Physicochemical Divergence[1]

The fundamental difference lies in the modification of the steroid core. Cholic Acid is an amphipathic molecule; 7-SCA is a highly polar, anionic conjugate.[1]

Chemical Architecture

- Cholic Acid (CA): A 24-carbon steroid with three hydroxyl groups at positions C-3, C-7, and C-12 (all -orientation).[1] It relies on the carboxylic acid tail (pKa ~5.[1]0) for partial ionization.[1]
- 7-Sulfocholic Acid (7-SCA): The hydroxyl group at C-7 is esterified with a sulfate group ([1]). This introduces a permanent negative charge (pKa < 2.0), making the molecule extremely hydrophilic and preventing passive diffusion across cell membranes.[1]

Comparative Properties Table

Feature	Cholic Acid (CA)	7-Sulfocholic Acid Disodium Salt
CAS Number	81-25-4	60320-05-0 (Generic/Salt var.)
Molecular Formula		
Molecular Weight	408.57 g/mol	~488.6 g/mol (varies by hydration)
Solubility (Water)	Low (<0.5 mg/mL); requires pH > 6.5	High (>50 mg/mL); dissociates instantly
Acidity (pKa)	~5.0 (Carboxyl group)	< 2.0 (Sulfate group)
Membrane Transport	Passive diffusion + Active (NTCP)	Strictly Active Transport (MRP2, MRP3)
Primary Bio-Fluid	Bile, Serum (Enterohepatic)	Urine (Renal Excretion)

Part 2: Physiological Context & The "Sulfation Shunt"

The conversion of CA to 7-SCA is not merely a degradation step; it is a regulated detoxification mechanism known as the Sulfation Shunt.

The Metabolic Switch

Under normal conditions, CA is conjugated with glycine or taurine and recycled. However, during cholestasis (bile duct blockage) or specific metabolic stress, hepatocyte concentrations of CA rise to toxic levels.[1]

- **Enzymatic Action:** The enzyme SULT2A1 (Sulfotransferase 2A1) adds a sulfate group to CA. [1] While 3-sulfation is common for other bile acids, 7-sulfation is a specific pathway for Cholic Acid.[1]
- **Renal Elimination:** Unlike CA, which is reabsorbed by the kidney, 7-SCA is highly water-soluble and cannot be reabsorbed. It is efficiently eliminated in urine, reducing the hepatic bile acid load.

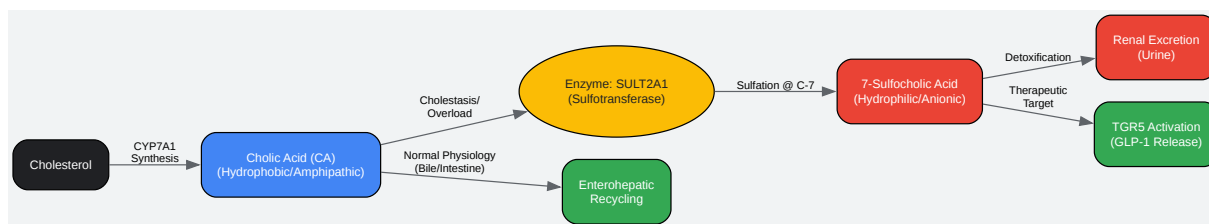
Emerging Therapeutic Role (TGR5 Agonism)

Recent research identifies 7-SCA not just as waste, but as a gut-restricted signaling molecule. [1]

- **Mechanism:** 7-SCA acts as a high-affinity agonist for TGR5 (G protein-coupled bile acid receptor 1) located on enteroendocrine L-cells.[1][2]
- **Effect:** Activation induces the secretion of GLP-1 (Glucagon-like peptide-1), improving glucose tolerance without systemic exposure, making it a target of interest for diabetes and obesity research.[1]

Pathway Visualization

The following diagram illustrates the divergence between the Enterohepatic Cycle (CA) and the Sulfation Shunt (7-SCA).



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Figure 1: The metabolic divergence of Cholic Acid.[1] Sulfation at C-7 shifts the pathway from recycling to excretion and specific signaling.

Part 3: Analytical Differentiation (LC-MS/MS)

Distinguishing CA from 7-SCA requires precise analytical conditions.[1] The sulfate group is labile (falls off easily) in the mass spectrometer source, often leading to "in-source fragmentation" where 7-SCA mimics CA.[1]

Chromatographic Separation

Because 7-SCA is significantly more polar than CA, it elutes much earlier on standard Reverse-Phase (C18) columns.[1]

- Column: C18 (e.g., Acquity BEH C18 or Hypersil GOLD).[1]
- Mobile Phase: Water/Acetonitrile with 10mM Ammonium Acetate (pH neutral to slightly basic is preferred to keep the sulfate ionized).[1]
- Retention Time: If CA elutes at 5.0 min, 7-SCA will typically elute at 1.5–2.0 min.[1]

Mass Spectrometry Transitions

Both analytes are detected in Negative Ion Mode (ESI-).[1]

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Note
Cholic Acid	m/z 407.3	m/z 343.3	Loss of water/carboxyl group.[1]
7-Sulfocholic Acid	m/z 487.3	m/z 97.0	Specific: Sulfate fragment.[1]
7-Sulfocholic Acid	m/z 487.3	m/z 407.3	Non-Specific: Loss of sulfate (mimics CA). [1]

Critical QC Step: You must monitor the m/z 97.0 transition to confirm the presence of the sulfate group. Relying only on the 487->407 transition can lead to false positives if other conjugates are present.

Part 4: Experimental Protocol

Preparation of 7-Sulfocholic Acid Standards

This protocol uses the Disodium Salt to create a stable calibration curve. The salt form is preferred over the free acid due to its superior stability and instant water solubility.

Reagents:

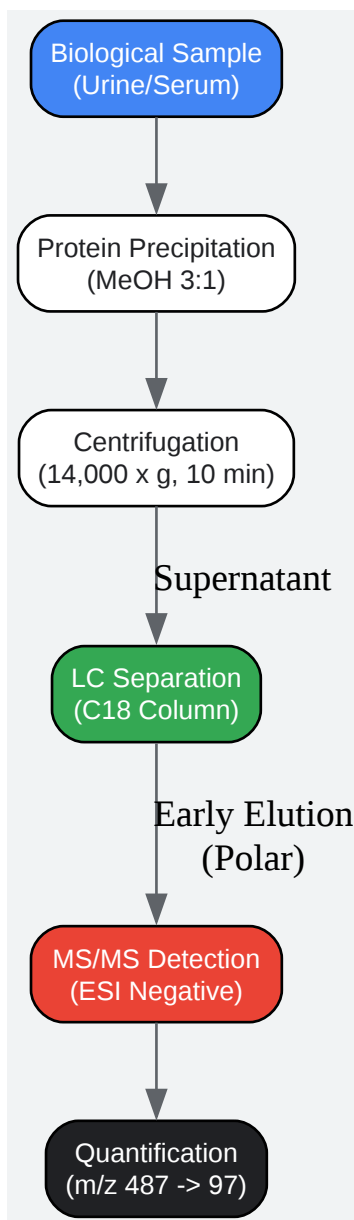
- **7-Sulfocholic Acid Disodium Salt** (Reference Standard).[1]
- Methanol (LC-MS Grade).[1]
- Ultrapure Water (Type 1).[1]

Workflow:

- Stock Solution (1 mg/mL):
 - Weigh 1.0 mg of **7-Sulfocholic Acid Disodium Salt**.[1]
 - Dissolve in 1.0 mL of 50:50 Methanol:Water.

- Note: Do not use 100% Methanol; the disodium salt is most soluble in aqueous mixtures.
- Working Standards:
 - Serially dilute the Stock Solution using the initial mobile phase (e.g., 90% Water / 10% ACN).[1]
 - Range: 1 ng/mL to 1000 ng/mL.[1][3]
- Storage:
 - Store Stock at -20°C. Stability is >6 months.[1]
 - Avoid repeated freeze-thaw cycles (sulfate hydrolysis can occur slowly over time in acidic aqueous solutions).[1]

Analytical Workflow Diagram



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Figure 2: Standardized LC-MS/MS workflow for quantifying 7-Sulfocholic Acid.

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